

Protocol for Assessing Brain Penetration of LY456066

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Compound of Interest

Compound Name: LY456066

Cat. No.: B1675700

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

LY456066 is a quinazoline-based small molecule with potential therapeutic applications for central nervous system (CNS) disorders. The ability of a drug to cross the blood-brain barrier (BBB) is a critical determinant of its efficacy for treating neurological diseases. This document provides a detailed protocol for assessing the brain penetration of **LY456066** using a combination of in vivo and analytical techniques. The described methodologies are based on established procedures for characterizing the CNS distribution of small molecule kinase inhibitors, a class to which quinazoline derivatives frequently belong.

Data Presentation

The following tables summarize key physicochemical properties relevant to BBB penetration and representative brain penetration data for quinazoline-based kinase inhibitors, which can be used as a benchmark for assessing **LY456066**.

Table 1: Physicochemical Properties of **LY456066**

Property	Value	Source
Molecular Weight	341.5 g/mol	PubChem CID: 9840951
Chemical Formula	C19H23N3OS	PubChem CID: 9840951
IUPAC Name	2-[[4-(2,3-dihydro-1H-inden-2-ylamino)-5,6,7,8-tetrahydroquinazolin-2-yl]sulfanyl]ethanol	PubChem CID: 9840951

Table 2: Representative Brain Penetration Data for Quinazoline-Based JNK Inhibitors

Compound	Brain Concentration (ng/g)	Plasma Concentration (ng/mL)	Brain-to-Plasma Ratio (Kp)	Unbound Brain-to-Plasma Ratio (Kp,uu)
Quinazoline 3	120	300	0.4	Not Reported
Quinazoline 13a	240	300	0.8	Not Reported
Quinazoline 13b	510	300	1.7	Not Reported

Data adapted from a study on quinazoline JNK inhibitors, which are structurally related to **LY456066**.^[1]

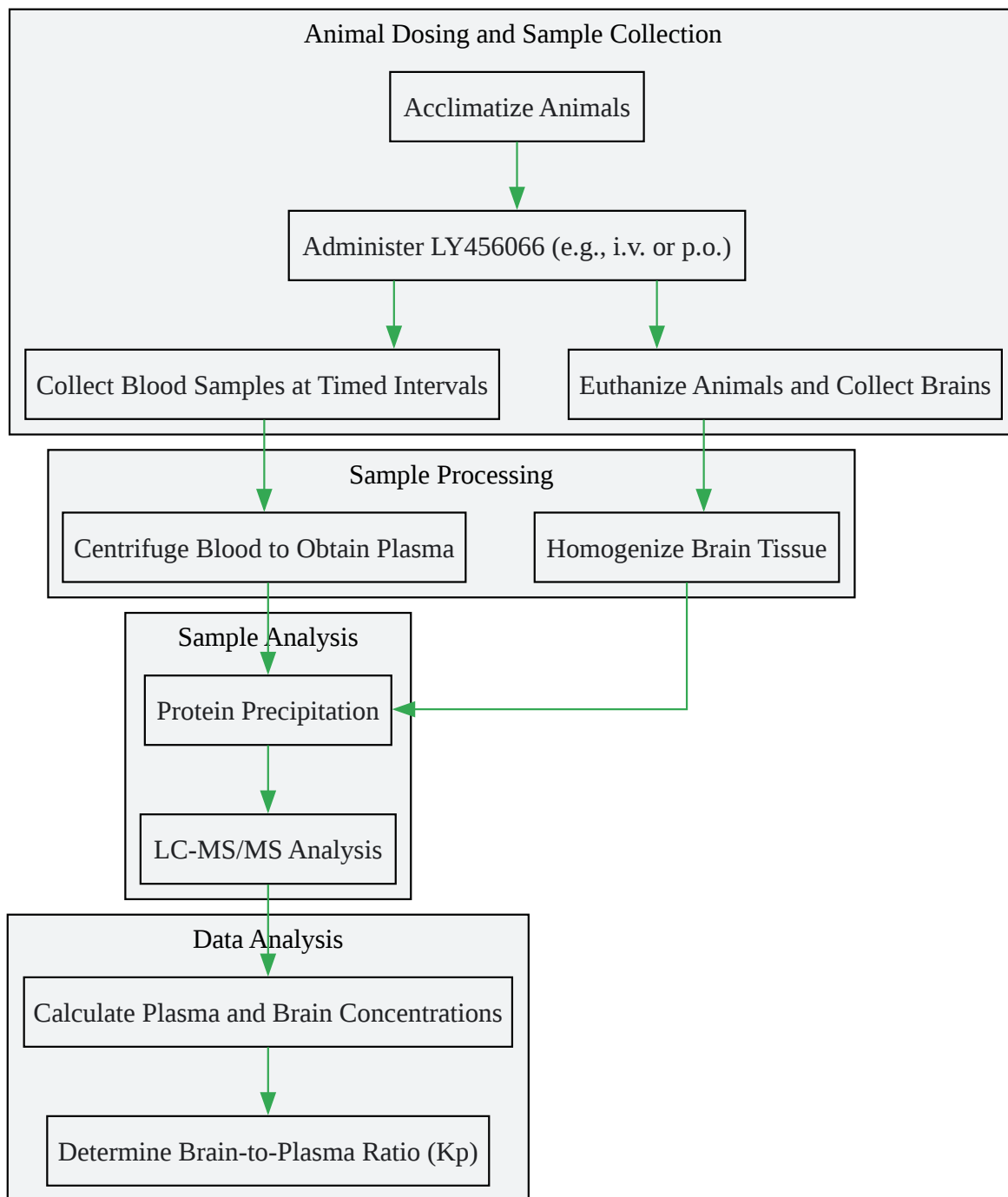
Experimental Protocols

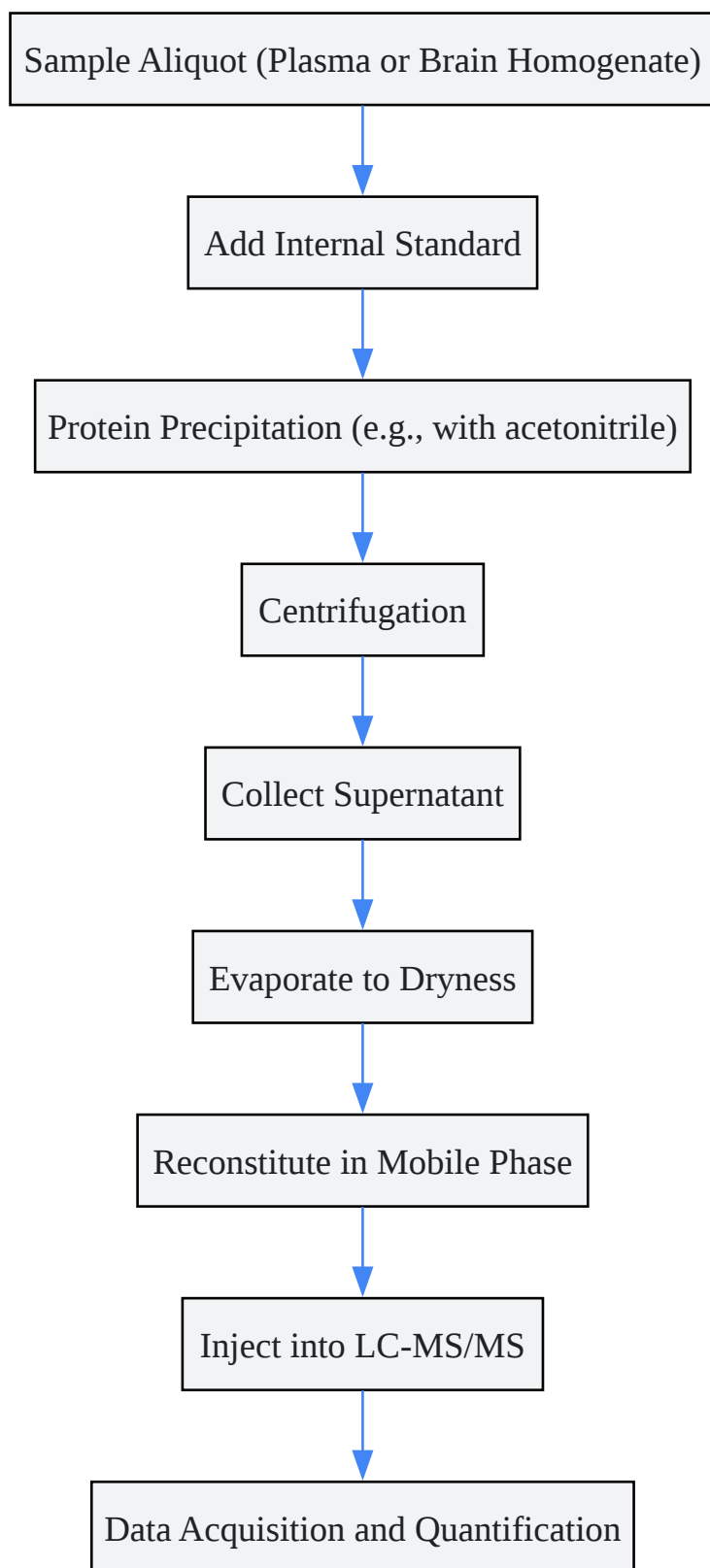
This section outlines the detailed methodologies for key experiments to determine the brain penetration of **LY456066**.

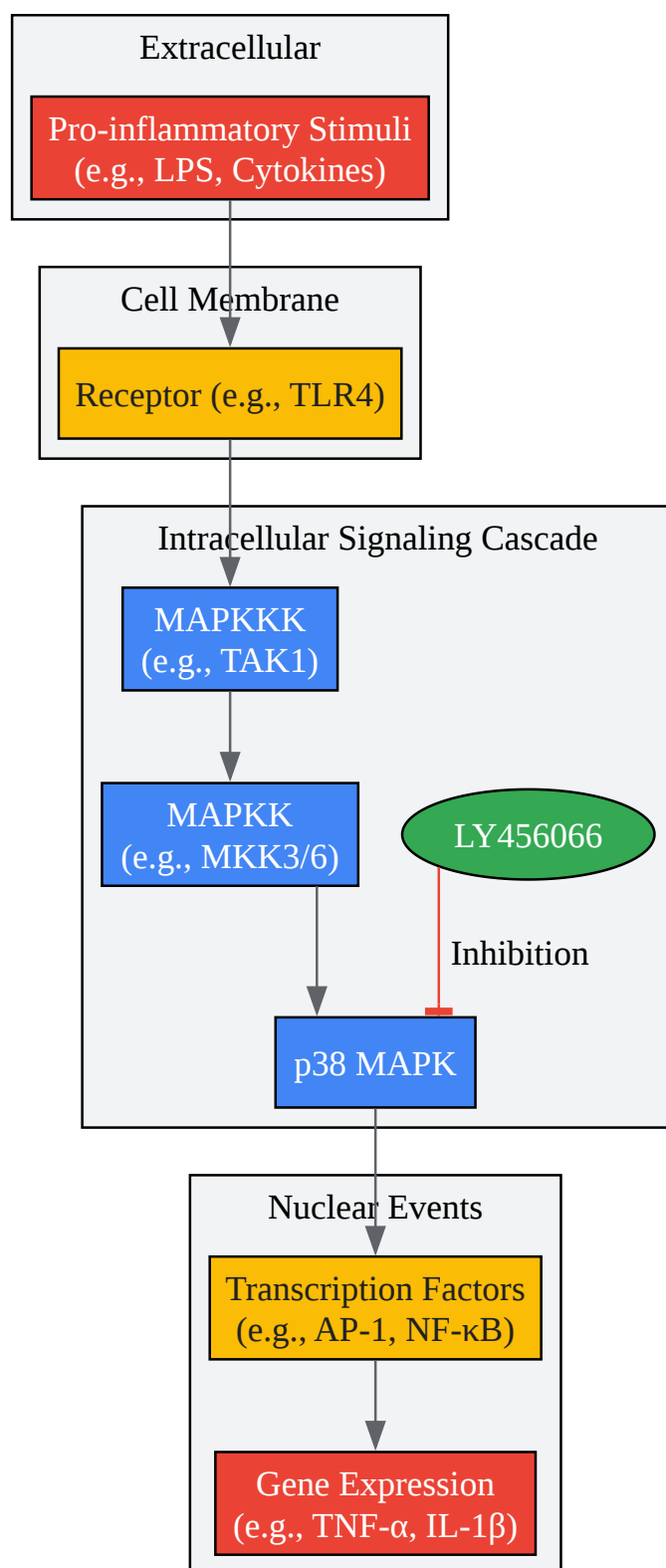
In Vivo Brain Penetration Study in Rodents

This protocol describes the determination of **LY456066** concentrations in the brain and plasma of rodents following systemic administration.

Workflow Diagram:







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References

- 1. Synthesis and SAR of novel quinazolines as potent and brain-penetrant c-jun N-terminal kinase (JNK) Inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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